

solubility profile of 5-Amino-3-(2-bromophenyl)isoxazole in different solvents

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Compound of Interest

Compound Name:	5-Amino-3-(2-bromophenyl)isoxazole
Cat. No.:	B172280

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Solubility Profile of 5-Amino-3-(2-bromophenyl)isoxazole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract: The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its oral bioavailability and overall druggability. This technical guide provides a comprehensive overview of the methodologies required to establish a robust solubility profile for the compound **5-Amino-3-(2-bromophenyl)isoxazole**. Due to the current absence of publicly available quantitative solubility data for this specific molecule, this document serves as a practical framework for researchers to generate and interpret this crucial dataset. It outlines detailed experimental protocols for determining both thermodynamic and kinetic solubility, presents standardized tables for data reporting, and includes a visual representation of the experimental workflow.

Introduction to the Solubility of 5-Amino-3-(2-bromophenyl)isoxazole

5-Amino-3-(2-bromophenyl)isoxazole is a heterocyclic compound that serves as a valuable building block in medicinal chemistry.^[1] Its structural features suggest its potential utility in the development of novel therapeutic agents. Understanding its solubility in various solvent systems is a fundamental step in early-stage drug development, influencing everything from in

vitro assay reliability to the feasibility of formulation for in vivo studies.^[2] Poor aqueous solubility can be a major impediment, leading to low bioavailability and erratic absorption.^[2] Therefore, a thorough characterization of its solubility profile is essential.

This guide focuses on two key types of solubility measurements:

- Thermodynamic Solubility: This is the true equilibrium solubility, representing the maximum concentration of a compound that can be dissolved in a solvent under specific conditions of temperature, pressure, and pH, when the solid and dissolved states are in equilibrium.^{[2][3]} It is a critical parameter for pre-formulation and understanding the compound's intrinsic properties.
- Kinetic Solubility: This measurement reflects the concentration of a compound that remains in solution after a supersaturated stock solution (typically in an organic solvent like DMSO) is diluted into an aqueous buffer over a shorter timeframe.^{[1][4]} It is often used in high-throughput screening during early drug discovery to identify potential solubility liabilities.^{[4][5]}

Data Presentation: Standardized Solubility Tables

While specific experimental data for **5-Amino-3-(2-bromophenyl)isoxazole** is not currently available in the literature, the following tables provide a standardized format for researchers to record and present their findings.

Table 1: Thermodynamic Solubility of **5-Amino-3-(2-bromophenyl)isoxazole** in Various Solvents at 25°C

Solvent System	pH (for aqueous)	Solubility (µg/mL)	Solubility (µM)	Method of Analysis
Phosphate-Buffered Saline	7.4		HPLC-UV	
Simulated Gastric Fluid (w/o pepsin)	1.2		HPLC-UV	
Simulated Intestinal Fluid (w/o pancreatin)	6.8		HPLC-UV	
Water	Neutral		HPLC-UV	
Ethanol	N/A		HPLC-UV	
Methanol	N/A		HPLC-UV	
Dimethyl Sulfoxide (DMSO)	N/A		HPLC-UV	
Polyethylene Glycol 400 (PEG 400)	N/A		HPLC-UV	

Table 2: Kinetic Solubility of **5-Amino-3-(2-bromophenyl)isoxazole** in Aqueous Buffers at 25°C

Aqueous Buffer	pH	Incubation Time (hours)	Highest Concentration Tested (μM)	Kinetic Solubility (μM)	Method of Detection
Phosphate-Buffered Saline	7.4	2	200	Nephelometry	
Phosphate-Buffered Saline	7.4	24	200	Nephelometry	
Acetate Buffer	4.5	2	200	Nephelometry	
Acetate Buffer	4.5	24	200	Nephelometry	

Experimental Protocols

The following protocols describe standard methods for determining the thermodynamic and kinetic solubility of a compound like **5-Amino-3-(2-bromophenyl)isoxazole**.

The shake-flask method is the gold standard for determining equilibrium solubility.^{[6][7]} It involves equilibrating an excess amount of the solid compound with the solvent of interest over a sufficient period.

Materials:

- **5-Amino-3-(2-bromophenyl)isoxazole** (solid)
- Selected solvents (e.g., PBS pH 7.4, water, ethanol)
- Glass vials with screw caps
- Orbital shaker or rotator in a temperature-controlled incubator (e.g., 25°C or 37°C)
- Centrifuge

- Syringe filters (e.g., 0.45 µm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Analytical balance

Procedure:

- Preparation: Add an excess amount of solid **5-Amino-3-(2-bromophenyl)isoxazole** to a glass vial. The exact amount should be sufficient to ensure that undissolved solid remains at the end of the experiment. A common starting point is 1-2 mg of compound per 1 mL of solvent.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Seal the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Agitate the samples for a predetermined period, typically 24 to 72 hours, to ensure equilibrium is reached.[2][7]
- Phase Separation: After equilibration, allow the vials to stand to let the excess solid settle. To separate the saturated supernatant from the undissolved solid, centrifuge the vials at a high speed (e.g., 14,000 rpm for 15 minutes).[8]
- Sample Collection: Carefully collect an aliquot of the clear supernatant. For further purification, the collected supernatant can be filtered through a syringe filter.[9] Caution: Ensure the filter material does not bind the compound.
- Quantification:
 - Prepare a series of standard solutions of **5-Amino-3-(2-bromophenyl)isoxazole** of known concentrations in a suitable solvent (e.g., acetonitrile or methanol).
 - Analyze the standard solutions using a validated HPLC-UV method to generate a calibration curve.[10]
 - Dilute the collected supernatant sample with the same solvent used for the standards to bring its concentration within the linear range of the calibration curve.

- Analyze the diluted sample by HPLC-UV and determine its concentration by interpolating from the calibration curve.
- Calculate the original solubility in the solvent, accounting for the dilution factor.
- pH Measurement: For aqueous solutions, the pH of the saturated solution should be measured at the end of the experiment to ensure it has not shifted significantly.[6]

Kinetic solubility is often assessed in a high-throughput manner using 96-well plates. The principle is to detect the precipitation of the compound when a concentrated DMSO stock is diluted into an aqueous buffer.[4][5]

Materials:

- **5-Amino-3-(2-bromophenyl)isoxazole** (dissolved in 100% DMSO, e.g., at 10 mM)
- Aqueous buffers (e.g., PBS pH 7.4)
- 96-well microtiter plates (clear bottom)
- Liquid handling system or multichannel pipettes
- Plate shaker
- Nephelometer (light-scattering plate reader)

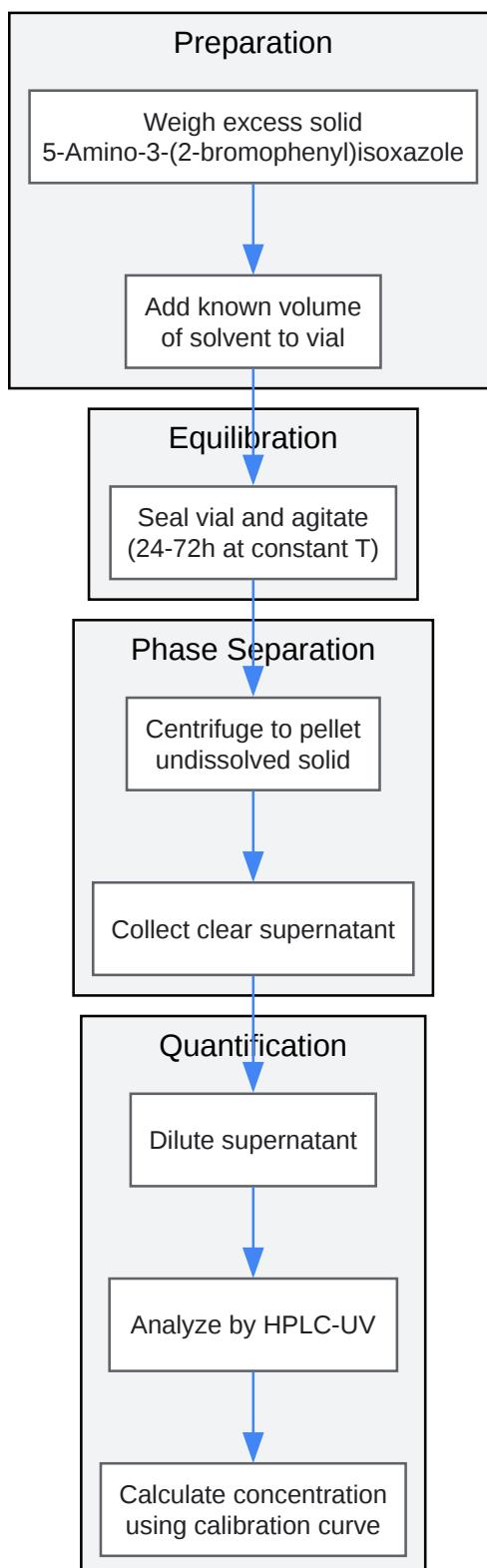
Procedure:

- Stock Solution: Prepare a high-concentration stock solution of **5-Amino-3-(2-bromophenyl)isoxazole** in 100% DMSO (e.g., 10 mM).
- Plate Preparation: Add the aqueous buffer to the wells of a 96-well plate.
- Compound Addition: Add a small volume (e.g., 1-2 μ L) of the DMSO stock solution to the buffer in the wells to achieve the highest desired concentration (e.g., 100 or 200 μ M). The final DMSO concentration should be kept low (typically $\leq 2\%$) to minimize its co-solvent effects.[9]

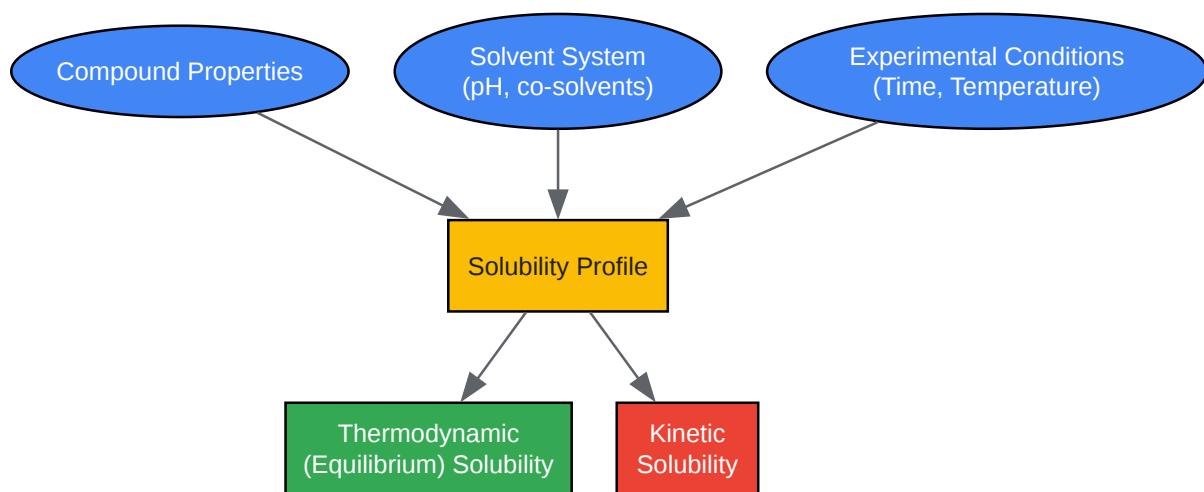
- Incubation: Mix the plate on a plate shaker for a defined period, typically 1 to 2 hours, at a controlled temperature (e.g., room temperature).[4]
- Measurement: Measure the light scattering of each well using a nephelometer. An increase in light scattering relative to a buffer-only control indicates the formation of a precipitate.
- Data Analysis: The kinetic solubility is defined as the highest concentration at which no significant increase in light scattering is observed.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the thermodynamic solubility determination and the relationship between different solubility concepts.

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Caption: Workflow for Thermodynamic Solubility Determination.



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Caption: Factors Influencing the Solubility Profile.

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